

(R)-2-m-Tolyl-propionic acid proper disposal procedures

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Compound of Interest

Compound Name: (R)-2-m-Tolyl-propionic acid

CAS No.: 213406-28-1

Cat. No.: B1428769

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This guide outlines the authoritative disposal protocols for **(R)-2-m-Tolyl-propionic acid** (also known as (R)-2-(3-methylphenyl)propionic acid).^{[1][2][3]} It is designed for laboratory personnel and safety officers, prioritizing personnel safety, regulatory compliance (EPA/RCRA), and environmental stewardship.^{[1][2]}

Chemical Profile & Hazard Identification

Before initiating disposal, verify the chemical identity and associated hazards.^{[4][5]} This compound is a chiral organic acid intermediate, often used in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs).

Parameter	Data
Chemical Name	(R)-2-(3-methylphenyl)propionic acid
CAS Number	213406-28-1 (R-isomer) / 3751-48-2 (Racemate)
Molecular Formula	C ₁₀ H ₁₂ O ₂
Physical State	Solid (Melting Point ~39–42 °C)
Acidity (pKa)	~4.5 (Weak Organic Acid)
GHS Signal Word	DANGER
Hazard Statements	H318: Causes serious eye damage H302: Harmful if swallowed H315: Causes skin irritation
Storage Class	Combustible Solid (Class 11)

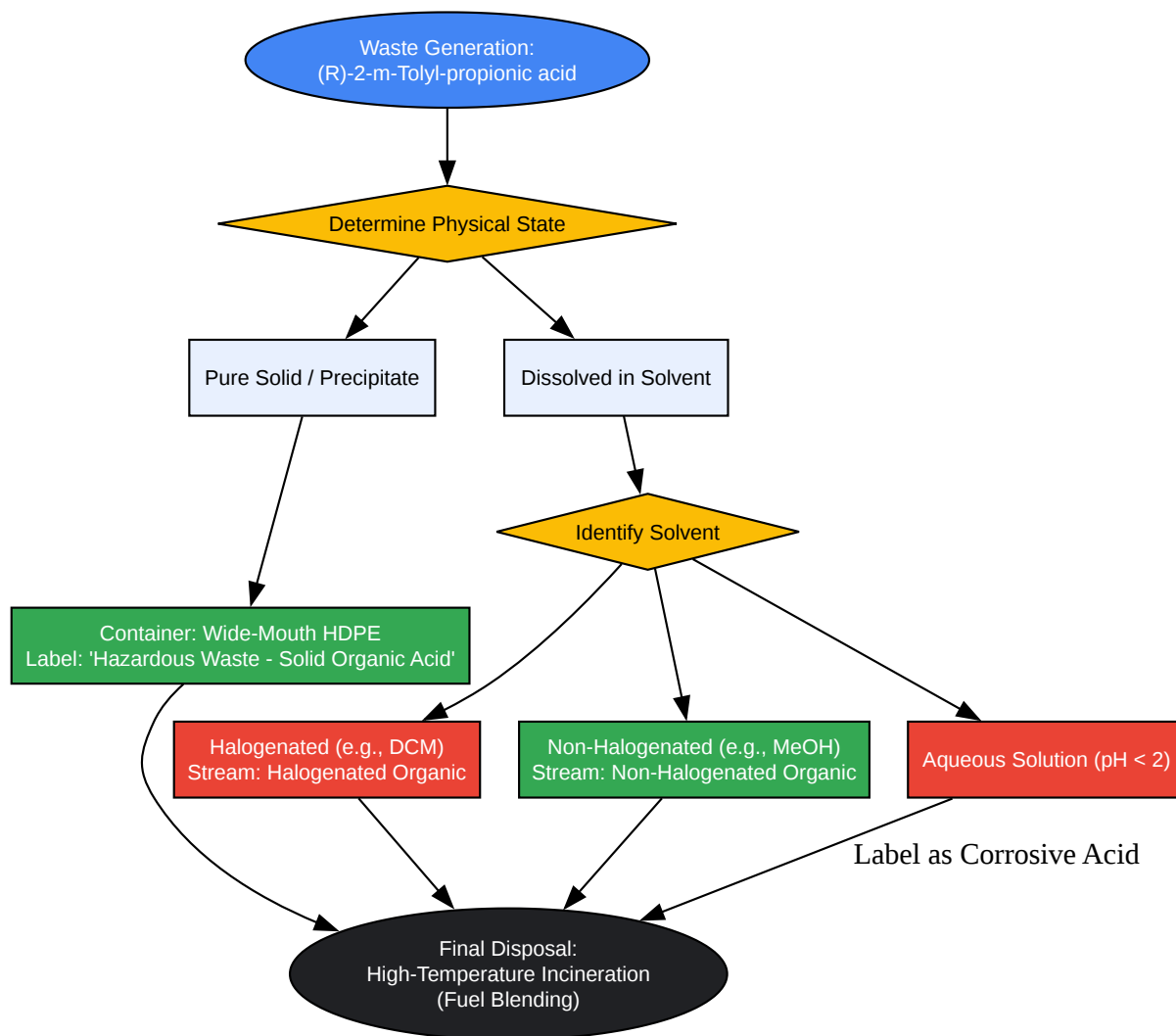
Part 1: Waste Segregation & Decision Logic

Proper disposal begins with correct segregation. **(R)-2-m-Tolyl-propionic acid** must be treated as Acidic Organic Waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Critical Segregation Rules:

- Do NOT Mix With: Strong oxidizers (e.g., Nitric Acid, Peroxides) or Strong Bases (e.g., Sodium Hydroxide).[\[5\]](#) Risk: Exothermic reaction/splattering.
- Do NOT Mix With: Cyanides or Sulfides. Risk: Evolution of toxic HCN or H₂S gas.[\[4\]](#)[\[5\]](#)
- Do NOT Drain Dispose: This compound is toxic to aquatic life and must not enter municipal water systems.

Disposal Decision Tree (Graphviz)



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Figure 1: Decision logic for segregating **(R)-2-m-Tolyl-propionic acid** waste streams based on physical state and solvent matrix.

Part 2: Step-by-Step Disposal Protocol

Scenario A: Disposal of Pure Solid

Best for: Expired reagents, contaminated solids, or synthesis yield.[1][2][5]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.^{[1][2]} Glass is acceptable but poses a breakage risk for solids.
- Transfer: Wear nitrile gloves and safety goggles. Transfer the solid carefully to avoid dust generation. If dust is visible, work inside a fume hood.^{[1][2]}
- Labeling: Attach a hazardous waste tag.
 - Constituents: **(R)-2-m-Tolyl-propionic acid** (100%).^{[1][2][3]}
 - Hazard Checkboxes: Toxic, Irritant.^{[1][2]}
- Storage: Screw the lid tightly. Place the container in the Solid Organic Waste satellite accumulation area.^[5]

Scenario B: Disposal of Liquid Solutions (Reaction Mixtures)

Best for: Mother liquors or HPLC waste.

- Characterize the Solvent:
 - If dissolved in Dichloromethane (DCM) or Chloroform: Use the Halogenated Waste carboy.
 - If dissolved in Methanol, Acetone, or Ethyl Acetate: Use the Non-Halogenated Waste carboy.
- pH Check: If the solution is aqueous or has high water content, check the pH.
 - pH < 2: Label as "Corrosive - Acidic".^{[1][2]}
 - pH > 2: Label as "Organic Solvent Mixture".
- Pouring: Use a funnel to prevent spills. Never fill containers >90% full to allow for thermal expansion.
- Secondary Containment: Ensure the waste carboy sits in a secondary spill tray (polypropylene) capable of holding 110% of the container's volume.

Part 3: Emergency & Spill Management

In the event of a spill outside the fume hood, immediate action is required to prevent eye damage (H318) and skin burns.

Spill Cleanup Workflow:

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, lab coat, and face shield (standard safety glasses are insufficient for corrosive acid spills).[1]
- Containment: Surround the spill with absorbent socks or pillows to prevent spreading to floor drains.
- Neutralization (Liquid Spills):
 - Gently cover the spill with Sodium Carbonate (Soda Ash) or Sodium Bicarbonate.
 - Observation: Wait for bubbling (CO₂ evolution) to cease.
 - Warning: Do not use strong bases (NaOH) as this generates excessive heat.
- Collection: Scoop the neutralized slurry into a plastic bag or pail. Label as "Debris from Acid Spill" and dispose of as hazardous waste.
- Decontamination: Wash the surface with soap and water.

Part 4: Regulatory Compliance (US EPA/RCRA)

While **(R)-2-m-Tolyl-propionic acid** is not explicitly listed on the EPA P-list or U-list, it is regulated based on its characteristics.[1][2][3][5]

Regulatory Body	Classification	Code/Note
EPA (RCRA)	Characteristic Waste	D002 (if aqueous pH \leq 2)D001 (if in flammable solvent)
DOT (Transport)	Corrosive Liquid/Solid	UN 3261 (Corrosive solid, acidic, organic, n.o.s.) or UN 3265 (Corrosive liquid)
Disposal Method	Incineration	Fuel blending is the preferred industry standard for high-BTU organic acids.[1][2][3][5]

Documentation Requirement: Ensure the Safety Data Sheet (SDS) is accessible to the waste hauler. The specific CAS 213406-28-1 should be noted on the waste manifest to ensure proper handling of the chiral substance, though chemically it behaves identically to the racemate for disposal purposes.[1][2]

References

- PubChem. (2025). **(R)-2-m-Tolyl-propionic acid** - Compound Summary (CID 67108859).[1][2][3][6] National Library of Medicine. [Link][3]
- US EPA. (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. United States Environmental Protection Agency. [Link]

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Sources

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